

Mecetronium Ethylsulfate: A Technical Guide to its Solubility Profile

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Compound of Interest

Compound Name: *Mecetronium ethylsulfate*

Cat. No.: *B1200209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **mecetronium ethylsulfate**. Due to the limited availability of precise quantitative data in public literature, this document focuses on summarizing the qualitative solubility characteristics and presenting standardized experimental protocols for accurate solubility determination.

Core Executive Summary

Mecetronium ethylsulfate is a quaternary ammonium compound known for its antimicrobial properties.^[1] Its solubility is a critical parameter for formulation development, toxicological studies, and environmental fate assessment. This guide consolidates the existing, albeit qualitative, solubility information and provides detailed methodologies for researchers to generate precise quantitative data in their own laboratories.

Solubility of Mecetronium Ethylsulfate

Published data on the solubility of **mecetronium ethylsulfate** is primarily qualitative. The compound is consistently reported as being readily soluble in water and other polar solvents, which is consistent with its ionic nature.^[1] However, there are some discrepancies across different sources regarding its solubility in certain organic solvents. A summary of the available qualitative data is presented below.

Table 1: Qualitative Solubility of Mecetronium Ethylsulfate

| Solvent | Polarity | Reported Solubility |
|---------------------------------|---------------|---|
| Water | Polar Protic | Readily Soluble, Freely Soluble[1][2] |
| Ethanol | Polar Protic | Slightly Soluble, Soluble[1][3] |
| Acetone | Polar Aprotic | Notably Soluble, Soluble[1][3] |
| Chloroform | Nonpolar | Practically No Solubility, Freely Soluble[1][2] |
| Other Nonpolar Organic Solvents | Nonpolar | Low Solubility[1] |

Note: The conflicting reports on chloroform solubility highlight the need for standardized experimental determination.

Experimental Protocols for Solubility Determination

To address the lack of quantitative data, this section provides a detailed experimental protocol based on the internationally recognized OECD Guideline 105: Water Solubility. Given that **mecetronium ethylsulfate** is described as readily soluble in water, the Flask Method is the most appropriate technique.[1]

OECD 105 Flask Method for Water Solubility

This method is suitable for substances with a solubility above 10^{-2} g/L.

1. Principle:

A supersaturated solution is created by adding an excess amount of the test substance to water and allowing it to equilibrate at a constant temperature. The concentration of the substance in the resulting saturated aqueous solution is then determined by a suitable analytical method.

2. Materials and Equipment:

- Test Substance: **Mecetronium ethylsulfate** of known purity.
- Solvent: Distilled or deionized water.
- Apparatus:
 - Constant temperature bath or shaker (e.g., 20 ± 0.5 °C).
 - Glass flasks with stoppers.
 - Centrifuge (if necessary for phase separation).
 - Analytical instrumentation for concentration measurement (e.g., HPLC-UV, LC-MS, or titration).
 - Calibrated balance.
 - pH meter.

3. Procedure:

- Preliminary Test: To estimate the approximate solubility, add about 0.1 g of **mecetronium ethylsulfate** to a 10 mL graduated cylinder. Add water in increments, shaking vigorously for 10 minutes after each addition, until the substance is fully dissolved. This will help determine the appropriate amount of substance for the main test.
- Equilibration: Add an excess amount of **mecetronium ethylsulfate** to a flask containing a known volume of water. The flask should be agitated in the constant temperature bath for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, but longer periods may be necessary.
- Phase Separation: After equilibration, the mixture is allowed to stand to separate the undissolved solid. If necessary, centrifugation can be used to achieve a clear separation.
- Sampling and Analysis: A sample of the clear, saturated aqueous phase is carefully withdrawn. The concentration of **mecetronium ethylsulfate** in the sample is then determined using a validated analytical method.

- **Confirmation of Equilibrium:** To ensure that equilibrium has been reached, the experiment should be repeated with a longer equilibration time. If the solubility values are consistent, it can be concluded that equilibrium was achieved.

4. Data and Reporting:

The final report should include:

- A detailed description of the test substance and its purity.
- The test conditions, including the temperature and equilibration time.
- A description of the analytical method used.
- The individual concentration measurements and their mean, reported in g/L or mg/mL.
- The pH of the saturated solution.

Visualizing Experimental Workflows

To further clarify the process of solubility determination, the following diagrams illustrate the logical and experimental workflows.

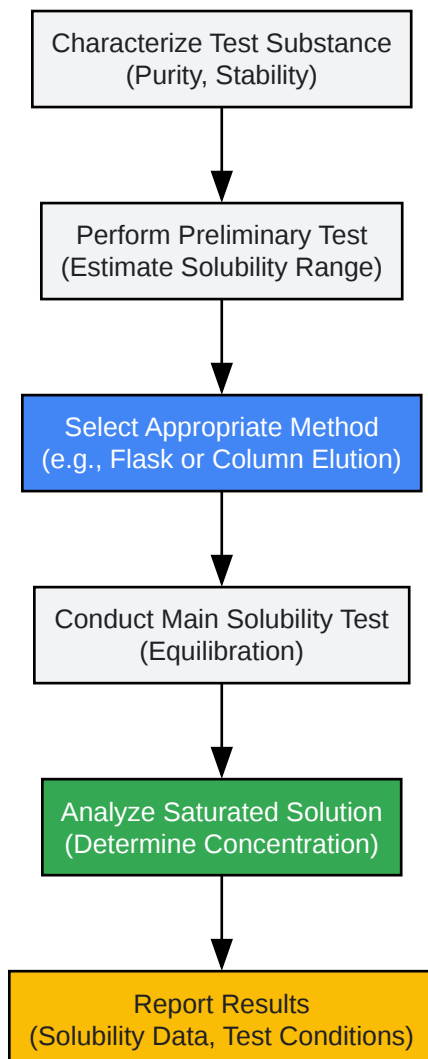


Figure 1: General Workflow for Solubility Determination

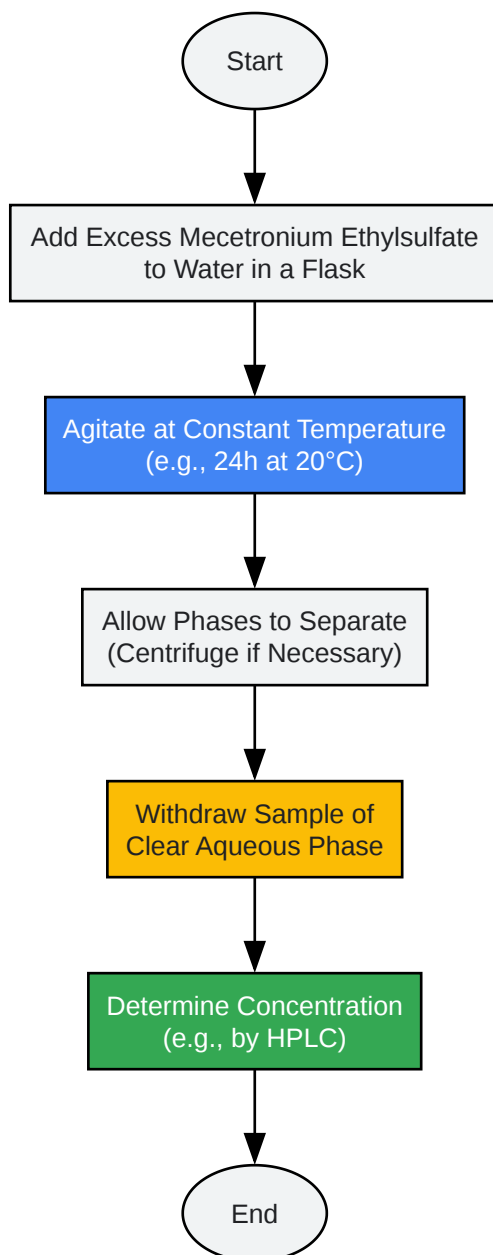


Figure 2: Experimental Workflow of the Flask Method (OECD 105)

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